

Safe Disposal of 3-Bromo-5-ethylaniline: A Procedural Guide

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Compound of Interest

Compound Name: 3-Bromo-5-ethylaniline

CAS No.: 123158-68-9

Cat. No.: B179179

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For Immediate Reference: This document outlines the essential safety and logistical procedures for the proper disposal of **3-Bromo-5-ethylaniline**. Adherence to these guidelines is critical for ensuring personnel safety and environmental compliance.

This guide provides researchers, scientists, and drug development professionals with a step-by-step operational plan for the safe handling and disposal of **3-Bromo-5-ethylaniline**. Given the hazardous nature of this compound, it is imperative to follow established safety protocols and consult with your institution's Environmental Health and Safety (EHS) department.

Hazard Identification and Immediate Safety Precautions

3-Bromo-5-ethylaniline is classified as a hazardous substance. Based on data from similar compounds, it is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.^{[1][2]} May cause respiratory irritation.^{[1][2]}

Immediate actions in case of exposure:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[2]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[2][3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[2][3][4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][4]

Required Personal Protective Equipment (PPE) for Handling and Disposal:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.[2]
- Eye Protection: Safety glasses with side-shields or chemical goggles.[2]
- Body Protection: A lab coat or chemical-resistant apron. A complete suit protecting against chemicals may be necessary depending on the scale of handling.[5]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[6]

Quantitative Data Summary

The following table summarizes key quantitative data for **3-Bromo-5-ethylaniline** and related compounds. This information is critical for proper handling, storage, and transport of the waste.

Property	3-Bromo-5-ethylaniline	3-Bromo-5-methylaniline	3-Bromoaniline
Molecular Formula	C ₈ H ₁₀ BrN[1][7]	C ₇ H ₈ BrN[8]	C ₆ H ₆ BrN
Molecular Weight	200.08 g/mol [1][7]	186.05 g/mol [8]	172.02 g/mol
Physical State	Not specified	Solid, Low melting solid[3]	Liquid[6]
UN Number (for transport)	Not specified	UN2811[3]	UN2810[6]
Hazard Class (for transport)	Not specified	6.1 (Toxic solid)[3]	6.1 (Toxic liquid)[6]
Packing Group (for transport)	Not specified	III[3]	III[6]

Step-by-Step Disposal Protocol

The disposal of **3-Bromo-5-ethylaniline** must be handled as hazardous waste. Do not discharge into drains or the environment.[2][3][6]

Methodology for Waste Collection and Segregation:

- Identify Waste Stream: Designate a specific, clearly labeled hazardous waste container for **3-Bromo-5-ethylaniline** and materials contaminated with it.
- Container Requirements: Use a sealable, non-reactive, and properly labeled container. The container must be in good condition and compatible with the chemical. Keep the container tightly closed when not in use.[3][6]
- Segregation: Do not mix **3-Bromo-5-ethylaniline** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines. Incompatible materials include acids, acid anhydrides, acid chlorides, and chloroformates.[6]
- Labeling: The waste container label must include:
 - The words "Hazardous Waste"

- The full chemical name: "**3-Bromo-5-ethylaniline**"
- Associated hazards (e.g., Toxic, Irritant)
- The accumulation start date
- The name of the principal investigator or lab group

Procedure for Handling Spills:

- Evacuate and Ventilate: Ensure the area is well-ventilated. Evacuate non-essential personnel.[2]
- Containment: For liquid spills, use an inert absorbent material like sand, silica gel, or universal binder.[5][6] For solid spills, carefully sweep or shovel the material into a suitable disposal container, avoiding dust formation.[2][3]
- Cleanup: Clean the spill area thoroughly with an appropriate solvent and then with soap and water. All cleanup materials must be disposed of as hazardous waste.
- Report: Report the spill to your institution's EHS department.

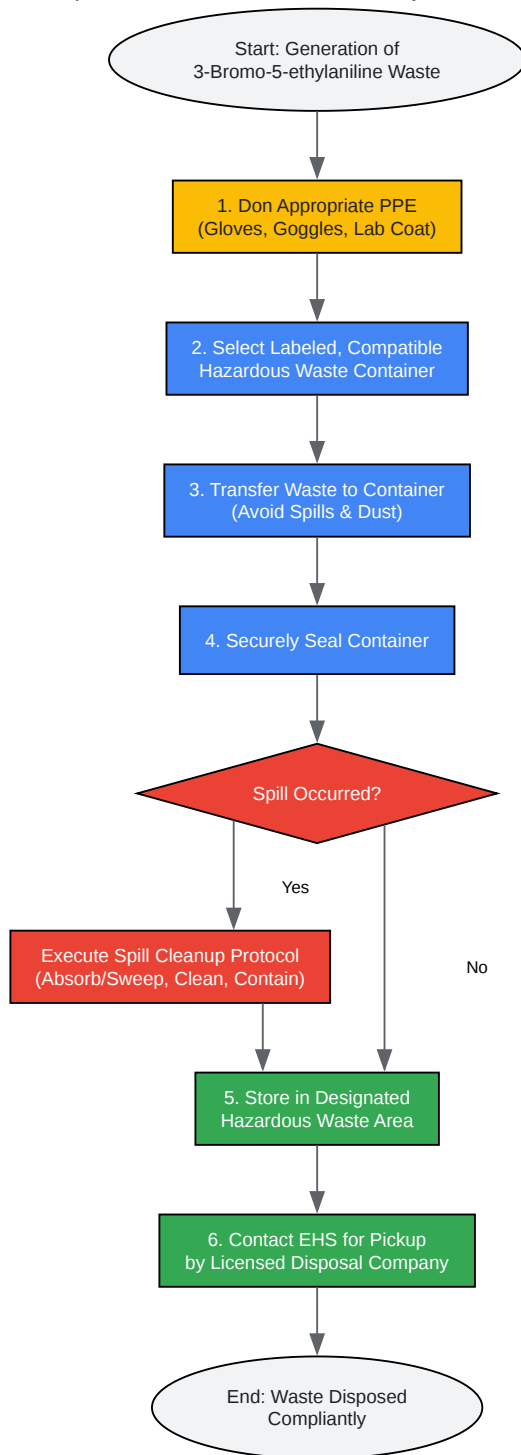
Final Disposal Operations:

- Storage: Store the sealed waste container in a cool, dry, and well-ventilated designated hazardous waste accumulation area, away from incompatible materials.[3][6]
- Arrange for Pickup: Contact your institution's EHS department to schedule a pickup of the hazardous waste. All disposal must be conducted through a licensed and approved waste disposal company.[2][5]
- Documentation: Maintain a record of the waste generated, including the amount and date of disposal, as required by local and national regulations.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-Bromo-5-ethylaniline**.

Disposal Workflow for 3-Bromo-5-ethylaniline



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Caption: Disposal Workflow for **3-Bromo-5-ethylaniline**.

Disclaimer: This document provides guidance based on publicly available safety data for **3-Bromo-5-ethylaniline** and similar chemical compounds. Always consult your institution's specific EHS protocols and the most current Safety Data Sheet (SDS) for the chemical in use. Disposal regulations may vary by region.

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References

- [1. 3-Bromo-5-ethylaniline | C₈H₁₀BrN | CID 18929899 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. aaronchem.com \[aaronchem.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [5. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. chemscene.com \[chemscene.com\]](#)
- [8. 3-Bromo-5-methylaniline | C₇H₈BrN | CID 3018526 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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